

4-Bromo-2-methoxybenzyl alcohol CAS number and properties

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Compound of Interest

Compound Name: **4-Bromo-2-methoxybenzyl alcohol**

Cat. No.: **B101061**

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An In-depth Technical Guide to 4-Bromo-2-methoxybenzyl alcohol

This technical guide provides a comprehensive overview of **4-Bromo-2-methoxybenzyl alcohol**, a key building block in organic synthesis and pharmaceutical development. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, safety, and applications.

Core Compound Information

CAS Number: 17102-63-5

4-Bromo-2-methoxybenzyl alcohol is an aromatic alcohol that is particularly valuable as an intermediate in the synthesis of more complex molecules.^[1] Its structure, featuring both a bromine atom and a methoxy group, allows for a variety of chemical transformations.^[1]

Chemical Structure and Identifiers

Identifier	Value
IUPAC Name	(4-bromo-2-methoxyphenyl)methanol[2]
Molecular Formula	C8H9BrO2[2][3][4]
Molecular Weight	217.06 g/mol [2][3][4]
SMILES	COc1cc(Br)ccc1CO
InChI	1S/C8H9BrO2/c1-11-8-4-7(9)3-2-6(8)5-10/h2-4,10H,5H2,1H3[2]
InChIKey	HBEIHPSICGGZIF-UHFFFAOYSA-N[2]

Physicochemical Properties

The physical and chemical properties of **4-Bromo-2-methoxybenzyl alcohol** are summarized below. This compound exists as a solid at room temperature.

Property	Value
Melting Point	66-70 °C[4]
Boiling Point	50 °C at 0.04 mmHg[4]
Density	1.513 g/cm³[5]
Flash Point	129.5°C[5]
Topological Polar Surface Area	29.5 Å²[2]
Hydrogen Bond Donor Count	1[2]
Hydrogen Bond Acceptor Count	2[2]

Safety and Handling

4-Bromo-2-methoxybenzyl alcohol is classified as hazardous. Appropriate safety precautions must be observed during handling and storage.

GHS Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Skin Irritation	Category 2[3]
Eye Irritation	Category 2[3]
Specific target organ toxicity — single exposure (Respiratory system)	Category 3[3]

Hazard and Precautionary Statements

- Signal Word: Warning[3]
- Hazard Statements:
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.[3]
 - H319: Causes serious eye irritation.[3]
 - H335: May cause respiratory irritation.[3]
- Precautionary Statements:
 - P261: Avoid breathing dust/fumes.[6]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
 - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[3]
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes.
Remove contact lenses, if present and easy to do. Continue rinsing.

Applications in Research and Development

4-Bromo-2-methoxybenzyl alcohol is a versatile reagent primarily used in:

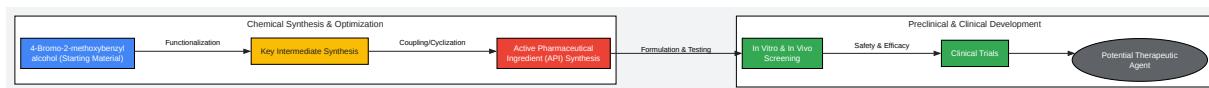
- Pharmaceutical Synthesis: It serves as a crucial intermediate in the creation of various pharmaceutical agents, including anti-inflammatory and analgesic drugs.[1]
- Organic Synthesis: Its functional groups make it a valuable building block for the synthesis of more complex organic molecules.[1]
- Biochemical Research: The compound is utilized in studies related to enzyme interactions and metabolic pathways.[1]

Experimental Protocols

Detailed experimental protocols for the synthesis and specific applications of **4-Bromo-2-methoxybenzyl alcohol** are typically found within proprietary research documentation or specialized scientific literature. Publicly available sources provide general handling and safety information but lack specific step-by-step experimental procedures. Researchers should consult relevant chemical synthesis databases and peer-reviewed journals for detailed methodologies.

Logical Workflow: Role in Drug Development

The following diagram illustrates the typical role of **4-Bromo-2-methoxybenzyl alcohol** as a starting material in the broader context of drug discovery and development.



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Caption: Workflow of **4-Bromo-2-methoxybenzyl alcohol** in drug development.

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